

3-Chloro-5-hydroxybenzoic Acid safety and handling

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Compound of Interest

Compound Name: 3-Chloro-5-hydroxybenzoic Acid

Cat. No.: B1664645

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An In-depth Technical Guide to the Safety and Handling of **3-Chloro-5-hydroxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Chloro-5-hydroxybenzoic Acid** (CAS No: 53984-36-4), a compound utilized in various research and development applications, including as a selective agonist for the lactate receptor, GPR81.^[1]^[2] Adherence to the following protocols is crucial to ensure a safe laboratory environment.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **3-Chloro-5-hydroxybenzoic Acid** is presented below. It is important to note that specific toxicity values and occupational exposure limits are not well-established in the available literature.

Table 1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ ClO ₃	[3]
Molecular Weight	172.57 g/mol	[3][4]
Appearance	White to beige solid/powder	[2][5]
Melting Point	244.0 - 248.0 °C	[3]
Boiling Point	364.8 °C at 760 mmHg	[2][3]
Solubility	DMSO: 15 mg/mL (clear solution)	[2][6]
Purity	≥97% (HPLC)	

Table 2: Hazard Identification and Classification

Hazard Classification	GHS Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[3][4]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation	[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[3][4]

Experimental Protocols: Safety and Handling Procedures

While specific experimental protocols for toxicity testing were not available in the searched literature, the following procedures for safe handling, spill response, and personal protection are derived from standard safety data sheets.

General Handling and Storage

- **Handling:** Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or fumes.[3][7][8] Avoid contact with skin, eyes, and clothing.[8] Do not eat, drink, or smoke in areas where the compound is handled.[3][7] Wash hands thoroughly after handling.[3]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.[9] Keep away from incompatible materials such as strong acids, alkalis, and oxidizing/reducing agents.[3] Store locked up.[3][7] Recommended long-term storage is at room temperature. For solutions, storage at -20°C for one month or -80°C for six months is recommended.[1]

Accidental Release Measures

In the event of a spill, follow this general protocol:

- **Evacuate:** Immediately evacuate personnel from the spill area.[3]
- **Ventilate:** Ensure adequate ventilation.
- **Personal Protection:** Wear appropriate personal protective equipment (PPE), including a respirator, chemical-resistant gloves, safety goggles, and a lab coat.[3]
- **Containment:** Prevent further leakage or spillage if it is safe to do so.[3] Do not allow the chemical to enter drains or waterways.[3]
- **Clean-up:** For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[7] Absorb solutions with an inert material (e.g., diatomite, universal binders) and place in a disposal container.[3]
- **Decontamination:** Decontaminate the spill area and any equipment used with a suitable solvent like alcohol.[3]

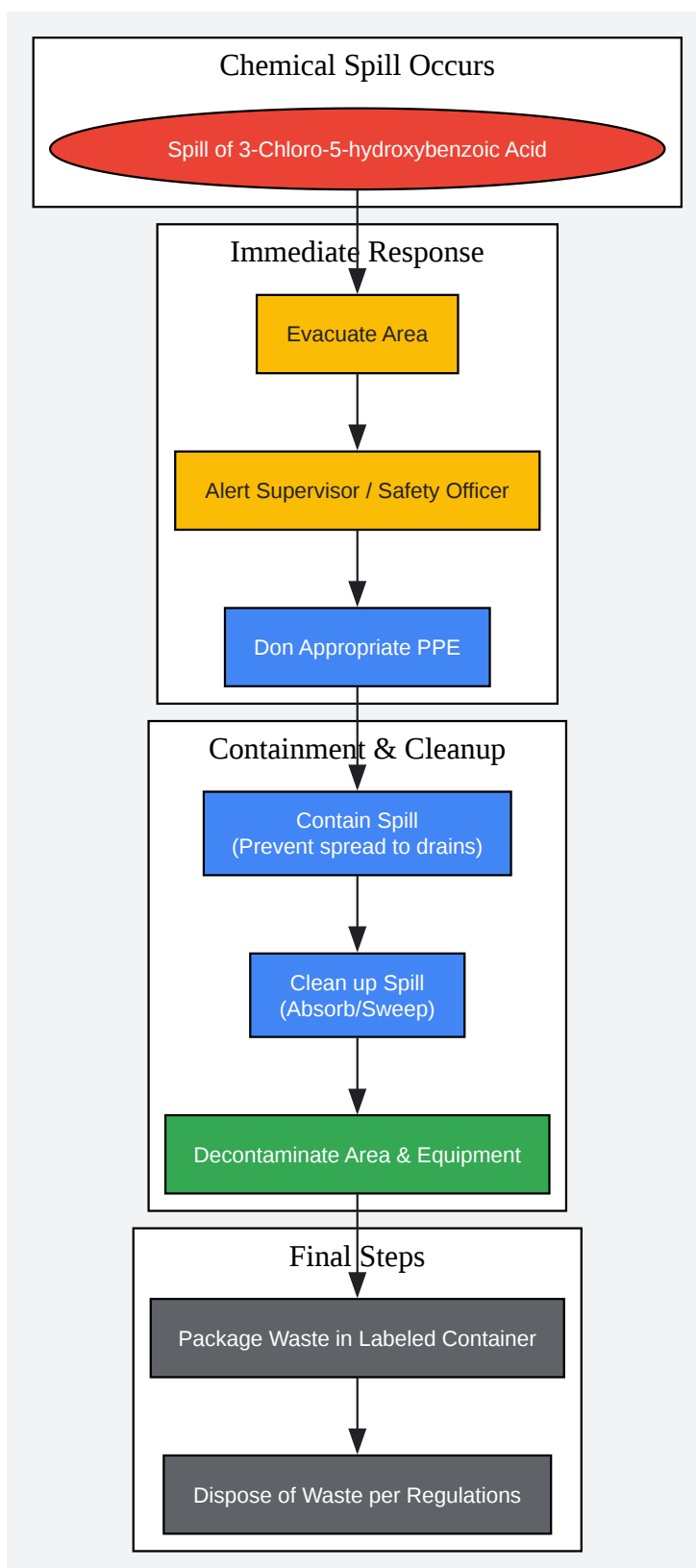
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.[3]

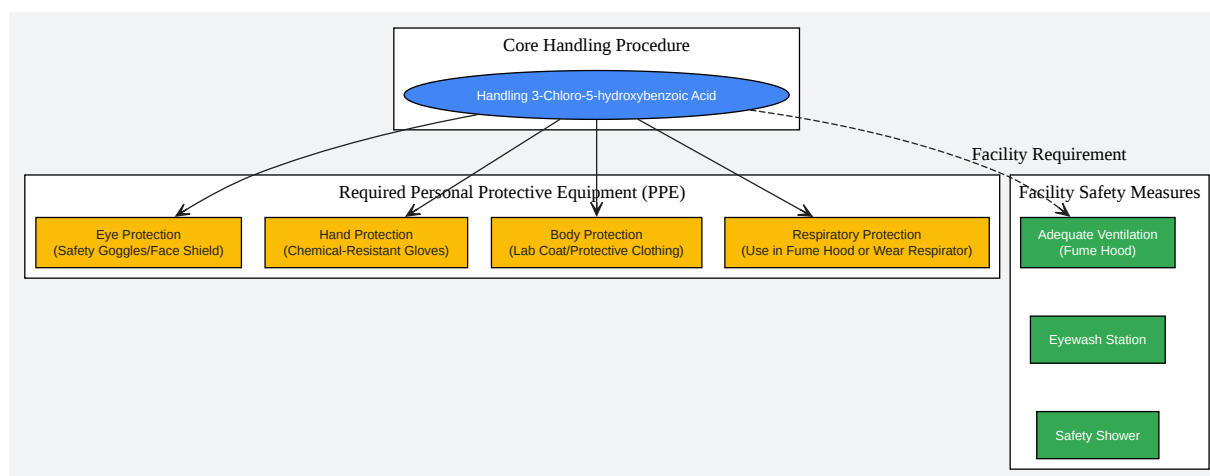
First Aid Measures

- If Inhaled: Move the person to fresh air.[3] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[8] Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [3] Remove contaminated clothing and wash it before reuse.[3] If skin irritation occurs, seek medical advice.
- In Case of Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[3] Seek immediate medical attention from an ophthalmologist.[10]
- If Swallowed: Do NOT induce vomiting.[3] Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][8]

Visual Safety Guides

The following diagrams illustrate key safety workflows and requirements for handling **3-Chloro-5-hydroxybenzoic Acid**.





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